

VU0134992 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: VU0134992 hydrochloride

Cat. No.: B2740452

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Technical Support Center: VU0134992 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **VU0134992 hydrochloride**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity and successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **VU0134992 hydrochloride**?

A1: For long-term stability, solid **VU0134992 hydrochloride** should be stored at -20°C. Under these conditions, the compound is reported to be stable for at least four years. Some suppliers also indicate stability for up to 3 years at -20°C.^[1]

Q2: How should I store stock solutions of **VU0134992 hydrochloride**?

A2: Stock solutions prepared in solvents such as DMSO should be stored at -80°C.^{[1][2][3]} At this temperature, the solution can be expected to be stable for up to one year.^{[1][2]} For shorter periods of up to one month, storage at -20°C is also acceptable.^[3] To avoid degradation from

repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[2]

Q3: What is the benefit of using the hydrochloride salt form of VU0134992?

A3: The hydrochloride salt of VU0134992 generally provides enhanced water solubility and stability in comparison to its free base form.^[2] This improved solubility can be particularly advantageous when preparing stock solutions and formulations for in vivo studies.^[2]

Q4: In which solvents is **VU0134992 hydrochloride** soluble?

A4: **VU0134992 hydrochloride** has limited solubility in aqueous solutions.^[2] It is recommended to use organic solvents like Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).^[2] There are conflicting reports on its exact solubility in DMSO, with some sources indicating approximately 1 mg/mL and others suggesting much higher concentrations.^[2] It is advisable to consult the certificate of analysis for your specific batch and to start with lower concentrations.

Data Presentation

Table 1: Recommended Storage Conditions for **VU0134992 Hydrochloride**

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 4 years	For long-term stability.
In Solvent (DMSO)	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. ^[1] ^[2]
In Solvent (DMSO)	-20°C	Up to 1 month	For short-term storage. ^[3]

Table 2: Solubility of **VU0134992 Hydrochloride**

Solvent	Reported Solubility	Recommendations
Dimethyl Sulfoxide (DMSO)	~1 mg/mL to 230 mg/mL (conflicting reports)[2]	Start with a lower concentration. Sonication may aid dissolution.[2]
Dimethylformamide (DMF)	~2 mg/mL	An alternative to DMSO.
Water	Limited solubility	The hydrochloride salt form enhances aqueous solubility over the free base.[2]
Ethanol	Soluble up to 100 mM	A potential solvent for stock solutions.

Troubleshooting Guide

Issue 1: Difficulty dissolving **VU0134992 hydrochloride** or observing precipitation.

- Possible Cause: Incorrect Solvent
 - Solution: **VU0134992 hydrochloride** has poor solubility in water. Use organic solvents like DMSO or DMF for preparing stock solutions.[2]
- Possible Cause: Concentration Exceeds Solubility Limit
 - Solution: Due to conflicting reports on DMSO solubility, begin by preparing a more dilute solution and gradually increase the concentration. If precipitation occurs, gentle warming or sonication can help to dissolve the compound.[2]
- Possible Cause: Low Temperature of Solution
 - Solution: If you are working with cooled solutions, the compound may precipitate. Try gently warming the solution to aid dissolution.[2]
- Possible Cause: pH of the Final Solution
 - Solution: The solubility of the hydrochloride salt can be dependent on the pH. Ensure the pH of your final experimental buffer is compatible with the compound's stability and

solubility.[\[2\]](#)

Issue 2: Inconsistent or unexpected experimental results.

- Possible Cause: Compound Degradation
 - Solution: Ensure that the solid compound and stock solutions have been stored according to the recommendations. Avoid multiple freeze-thaw cycles by preparing single-use aliquots of your stock solution.[\[2\]](#)
- Possible Cause: Off-Target Effects
 - Solution: While VU0134992 is selective for Kir4.1, it also shows activity at other Kir channels (Kir4.2, Kir3.1/3.2, and Kir3.1/3.4) with similar potency.[\[2\]](#) If your experimental system expresses these other channels, the observed effects may not be solely due to Kir4.1 inhibition. Use appropriate controls to verify the specific contribution of Kir4.1.[\[2\]](#)
- Possible Cause: High Compound Concentration Affecting Cell Viability
 - Solution: At high concentrations, VU0134992 could potentially impact cell viability. It is important to perform a dose-response curve and assess cell viability (e.g., using an MTT or LDH assay) in your specific cell type.[\[2\]](#)

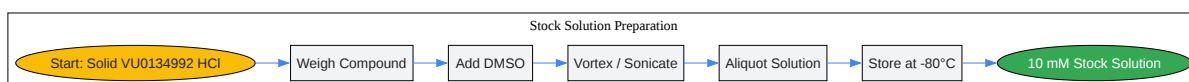
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Equilibration: Before opening, allow the vial of solid **VU0134992 hydrochloride** to come to room temperature. This prevents condensation from forming inside the vial.
- Weighing: Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.478 mg of **VU0134992 hydrochloride** (Molecular Weight: 447.84 g/mol).
- Dissolution: Add the appropriate volume of sterile, high-purity DMSO to the solid compound. For 1 mL of a 10 mM solution from 4.478 mg, add 1 mL of DMSO.

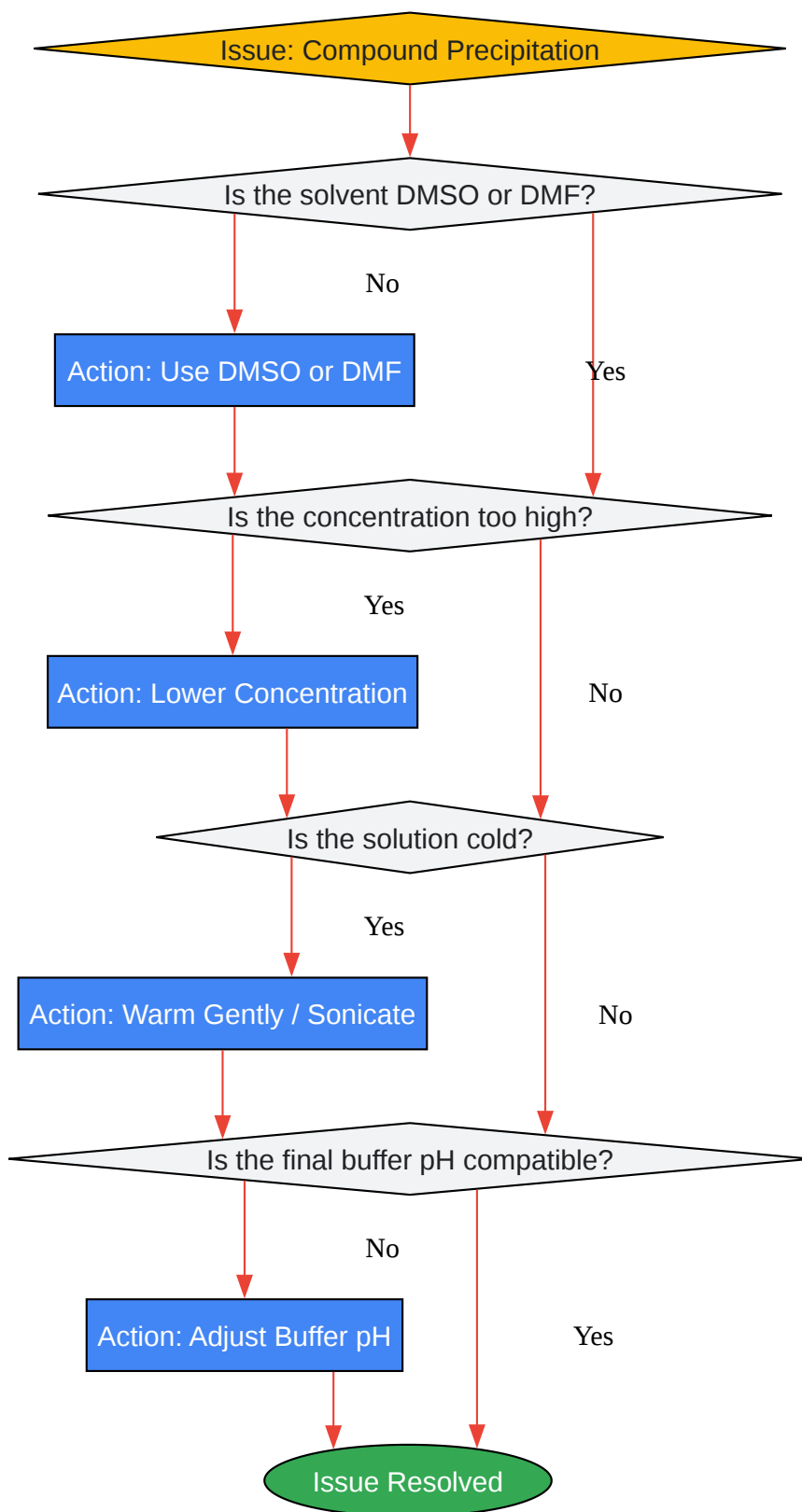
- Mixing: Vortex the solution thoroughly to ensure the compound is completely dissolved. If you observe any particulates, sonication may be used to aid dissolution.^[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store these aliquots at -80°C for long-term storage (up to one year).^{[1][2]}

Visualizations



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Caption: Experimental workflow for preparing a **VU0134992 hydrochloride** stock solution.



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Caption: Troubleshooting decision tree for **VU0134992 hydrochloride** solubility issues.

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